

solubility of p-APMSF in water and DMSO

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Compound of Interest		
Compound Name:	p-APMSF hydrochloride	
Cat. No.:	B1678417	Get Quote

An In-depth Technical Guide on the Solubility of p-APMSF in Water and DMSO

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility of p-APMSF (4-Amidinophenyl-methanesulfonylfluoride hydrochloride), a critical parameter for its effective use in experimental settings. The information is tailored for researchers, scientists, and professionals in drug development who utilize p-APMSF as a serine protease inhibitor.

Physicochemical Properties of p-APMSF

p-APMSF, also known as (p-Amidinophenyl)methanesulfonyl Fluoride, is an irreversible inhibitor of serine proteases.[1][2] Its hydrochloride salt is a white to slightly yellow crystalline solid.[3]

Property	Value
Synonyms	(p-Amidinophenyl)methanesulfonyl Fluoride, para-APMSF[1][4]
Molecular Formula	C ₈ H ₉ FN ₂ O ₂ S • HCl[1]
Formula Weight	252.7 g/mol [1]
CAS Number	74938-88-8[1]

Solubility Data



The solubility of p-APMSF is a key factor in the preparation of stock solutions for various biochemical and cellular assays.

Solvent	Solubility	Molar Concentration (approx.)	Notes
Water	25 mg/mL[1]	98.94 mM[4][5]	Sonication may be recommended to facilitate dissolution. [5]
DMSO	50 mg/mL[1][5][6]	197.87 mM[5]	Sonication may be recommended to facilitate dissolution. [5]

Solution Stability and Handling

A crucial aspect of working with p-APMSF is its limited stability in aqueous solutions, which is pH-dependent. The half-life of p-APMSF is approximately 20 minutes at pH 6.0, 6 minutes at pH 7.0, and significantly shorter at pH 8.0. Therefore, it is strongly recommended to prepare aqueous solutions immediately before use. Stock solutions in DMSO are more stable and can be stored for longer periods at -20°C or -80°C.[2][5] When stored properly as a dry solid, p-APMSF is stable for at least four years.[1]

Experimental Protocol for Solubility Determination

While specific experimental protocols for determining the solubility of p-APMSF are not readily available in the provided search results, a general and widely accepted method for determining the kinetic solubility of a compound is outlined below. This method is suitable for compounds like p-APMSF.

Objective: To determine the maximum concentration of p-APMSF that can be dissolved in water and DMSO.

Materials:



- p-APMSF hydrochloride powder
- Deionized water
- Dimethyl sulfoxide (DMSO)
- Vortex mixer
- Centrifuge
- Spectrophotometer or HPLC system
- · Calibrated analytical balance
- Microcentrifuge tubes

Methodology:

- Preparation of Supersaturated Solutions:
 - Accurately weigh a specific amount of p-APMSF powder into a series of microcentrifuge tubes.
 - Add a precise volume of the solvent (water or DMSO) to each tube to create a range of concentrations, some of which are expected to be supersaturated.
- · Equilibration:
 - Vortex the tubes vigorously for a set period (e.g., 1-2 hours) at a constant temperature (e.g., room temperature) to facilitate dissolution.
 - Allow the solutions to equilibrate for an extended period (e.g., 24 hours) to ensure that a thermodynamic equilibrium is reached between the dissolved and undissolved compound.
- Separation of Undissolved Solid:
 - Centrifuge the tubes at a high speed (e.g., 14,000 rpm) for a sufficient time (e.g., 15-30 minutes) to pellet any undissolved solid.

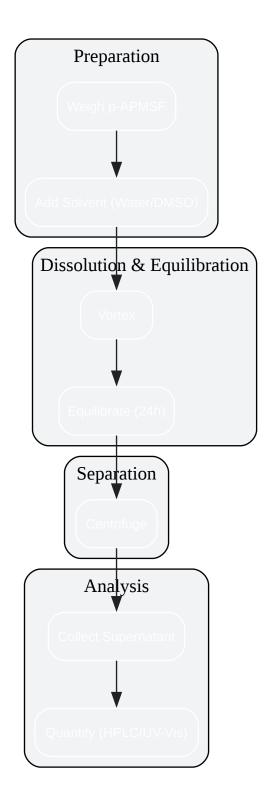




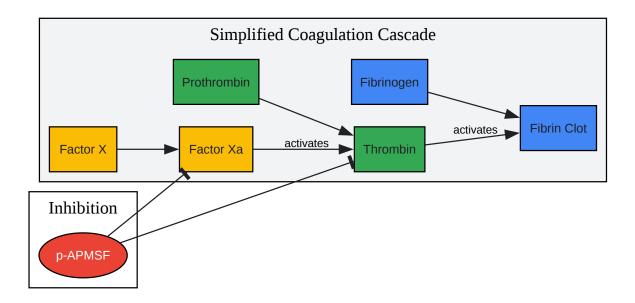


- · Quantification of Dissolved Compound:
 - Carefully collect the supernatant without disturbing the pellet.
 - Prepare a series of dilutions of the supernatant.
 - Analyze the concentration of p-APMSF in the diluted supernatant using a suitable analytical method, such as UV-Vis spectrophotometry (measuring absorbance at its λmax of 232 nm) or High-Performance Liquid Chromatography (HPLC).[1]
 - Construct a standard curve using known concentrations of p-APMSF to accurately determine the concentration in the experimental samples.
- Data Analysis:
 - The highest concentration at which no solid precipitate is observed after equilibration is considered the solubility of p-APMSF in that solvent under the tested conditions.









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